

# In-Depth Technical Guide to Phyllalbine (C<sub>16</sub>H<sub>21</sub>NO<sub>4</sub>)

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## Compound of Interest

Compound Name:	Phyllalbine
Cat. No.:	B000082

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## Abstract

**Phyllalbine**, a tropane alkaloid with the molecular formula C<sub>16</sub>H<sub>21</sub>NO<sub>4</sub>, is a naturally occurring compound found in various species of the *Convolvulus* genus. With a molecular weight of 291.34 g/mol, this molecule holds potential for pharmacological exploration due to its structural relationship to other bioactive tropane alkaloids and vanillic acid esters. This technical guide provides a comprehensive overview of the current knowledge on **Phyllalbine**, including its physicochemical properties, and explores its potential biological activities and mechanisms of action based on available data and structure-activity relationship analysis. Detailed experimental protocols for the extraction, isolation, and analysis of related tropane alkaloids are also presented to facilitate further research and development.

## Chemical and Physical Properties

**Phyllalbine** is characterized by a tropane core esterified with vanillic acid. This unique structure underpins its physicochemical properties and is suggestive of its potential biological activities.

Property	Value	Source(s)
Molecular Formula	C16H21NO4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	291.34 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	4540-25-4	<a href="#">[2]</a>
IUPAC Name	(8-methyl-8-azabicyclo[3.2.1]octan-3-yl) 4-hydroxy-3-methoxybenzoate	<a href="#">[1]</a>
Synonyms	Vanillyl tropine	<a href="#">[2]</a> <a href="#">[4]</a>
Appearance	Cream-white powder	
Melting Point	209-210 °C	
Solubility	Soluble in organic solvents such as ethanol and methanol.	
Optical Activity	$[\alpha]D22 \pm 0^\circ$	

## Potential Biological Activities and Mechanisms of Action

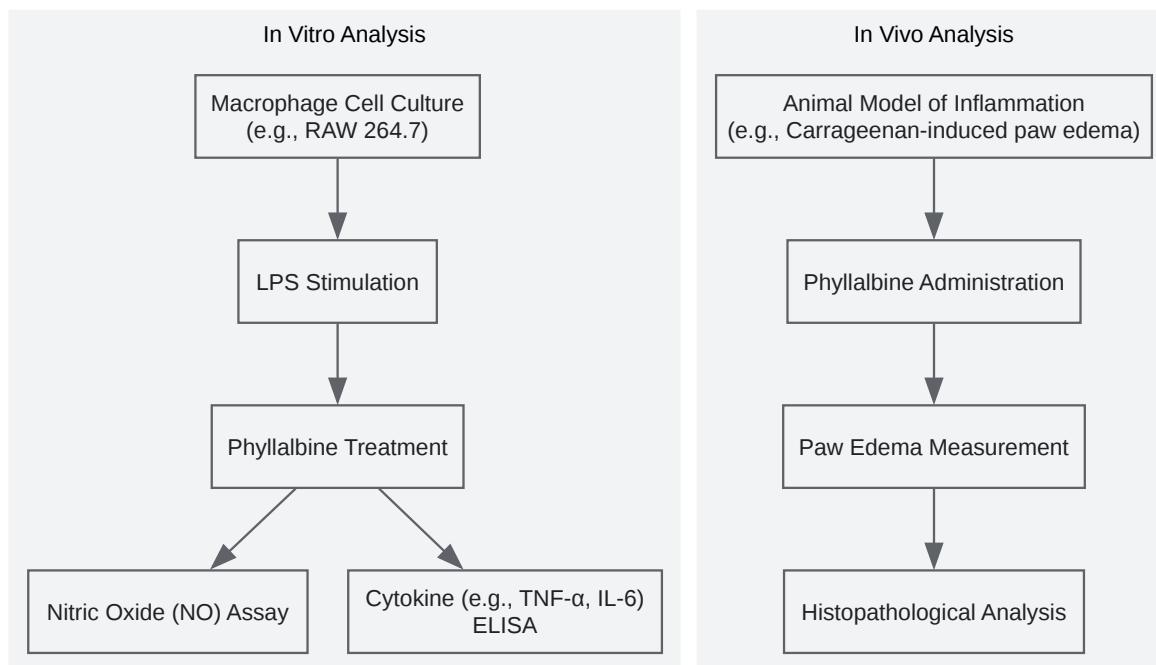
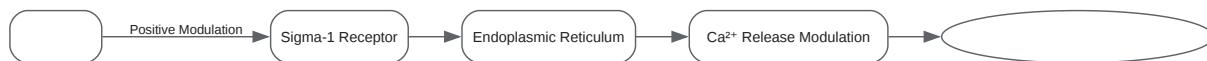
Direct experimental data on the biological activities of **Phyllalbine** are limited. However, based on its chemical structure and the known activities of related compounds, several potential pharmacological effects can be inferred.

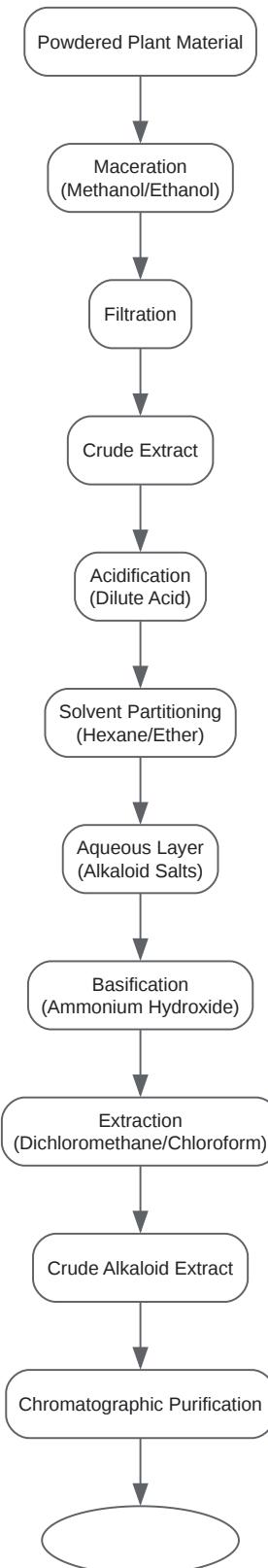
### Central Nervous System (CNS) Activity

The tropane alkaloid scaffold is a well-established pharmacophore for CNS activity.[\[5\]](#) A related tropane alkaloid, Convolamine, also isolated from a *Convolvulus* species, has been identified as a potent positive modulator of the sigma-1 receptor, exhibiting cognitive and neuroprotective properties.[\[6\]](#) This suggests that **Phyllalbine** may also interact with CNS receptors. The vanillic acid moiety is also known to possess neuroprotective effects.[\[7\]](#)

Hypothesized Signaling Pathway: Sigma-1 Receptor Modulation

Based on the activity of Convolamine, a potential mechanism of action for **Phyllalbine** could involve the modulation of the sigma-1 receptor, a unique intracellular chaperone protein implicated in cellular stress responses, neuronal plasticity, and neuroprotection.





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## References

- 1. Antioxidative properties of vanillic acid esters in multiple antioxidant assays. - National Genomics Data Center (CNCB-NGDC) [ngdc.cncb.ac.cn]
- 2. Antioxidant and Antibacterial Activity of Caprylic Acid Vanillyl Ester Produced by Lipase-Mediated Transesterification - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. Tropane alkaloid - Wikipedia [en.wikipedia.org]
- 6. Convolamine, a tropane alkaloid extracted from *Convolvulus plaviralis*, is a potent sigma-1 receptor-positive modulator with cognitive and neuroprotective properties - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
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